

Commercial Suppliers and Technical Guide for 3-(4-(Methylthio)phenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(4-(Methylthio)phenyl)propanoic acid

Cat. No.: B156610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-(4-(Methylthio)phenyl)propanoic acid**, a chemical compound of interest in various research and development fields. This document outlines its commercial availability, key chemical properties, and insights into its synthesis and analytical characterization.

Commercial Availability

3-(4-(Methylthio)phenyl)propanoic acid is readily available from several commercial chemical suppliers. The purity levels and offered quantities vary among suppliers, catering to diverse research needs from small-scale laboratory experiments to larger developmental projects. A summary of prominent suppliers and their offerings is presented below.

Supplier	Purity	Available Quantities	Price (USD)	CAS Number
Matrix Scientific	97%	500 mg, 1 g, 5 g	\$50, \$64, \$235 respectively	138485-81-1[1]
Thermo Scientific Alfa Aesar	96%	1 g, 10 g	Inquire for pricing	138485-81-1
CP Lab Safety	95%	10 g	Inquire for pricing	138485-81-1[2]
Sigma-Aldrich	Inquire	Inquire	Inquire for pricing	138485-81-1

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-(4-(Methylthio)phenyl)propanoic acid** is crucial for its application in research.

Property	Value	Reference
Molecular Formula	C10H12O2S	[1][2]
Molecular Weight	196.27 g/mol	[1][3]
Appearance	Solid	
Melting Point	98-102 °C	
CAS Number	138485-81-1	[1][2][3]
Canonical SMILES	<chem>CSC1=CC=C(C=C1)CCC(=O)O</chem>	[1]

Experimental Protocols

Synthesis

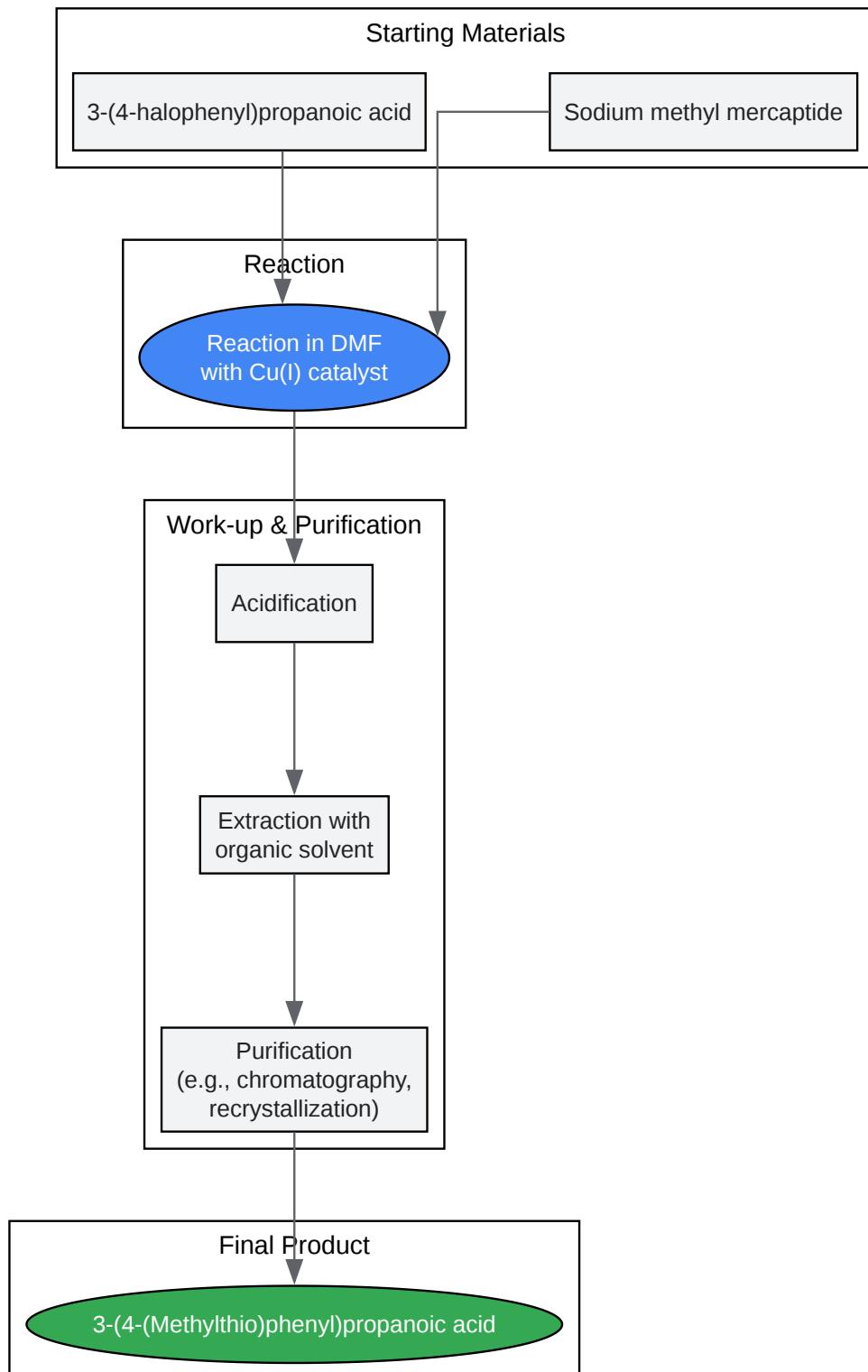
While a specific, detailed protocol for the synthesis of **3-(4-(Methylthio)phenyl)propanoic acid** is not readily available in the reviewed literature, a general approach can be adapted from the synthesis of related arylthio propanoic acids. One potential synthetic route involves the reaction of a halogenated phenylpropanoic acid derivative with a methyl mercaptide salt. A

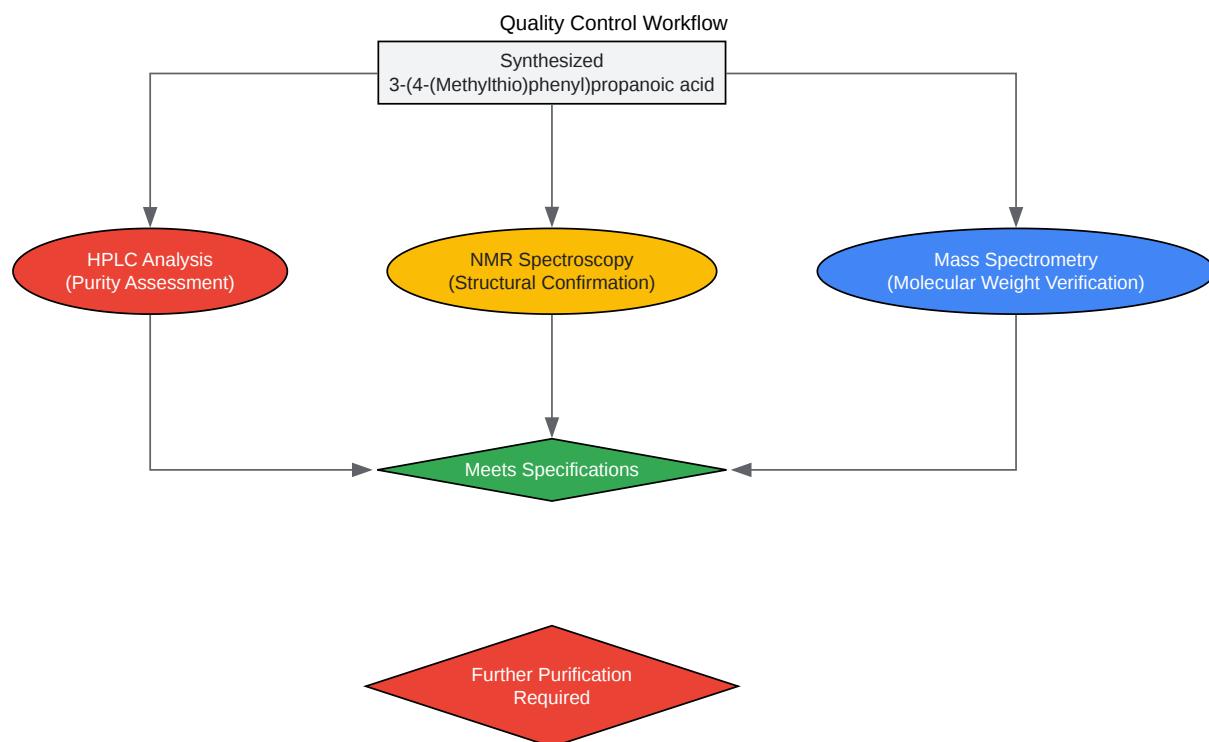
patented method for the synthesis of the related compound, 4-methylthio phenylacetic acid, involves the reaction of p-halogenated phenylacetic acid with sodium methyl mercaptide in the presence of a cuprous ion catalyst and DMF[4]. This suggests a possible pathway for the synthesis of the target compound.

Another relevant synthetic strategy is the one-pot synthesis of thiochromen-4-ones from 3-(arylthio)propanoic acids[5]. This reaction proceeds via an intramolecular Friedel-Crafts acylation and provides a general framework that could be adapted for the preparation of the starting material, **3-(4-(methylthio)phenyl)propanoic acid**.

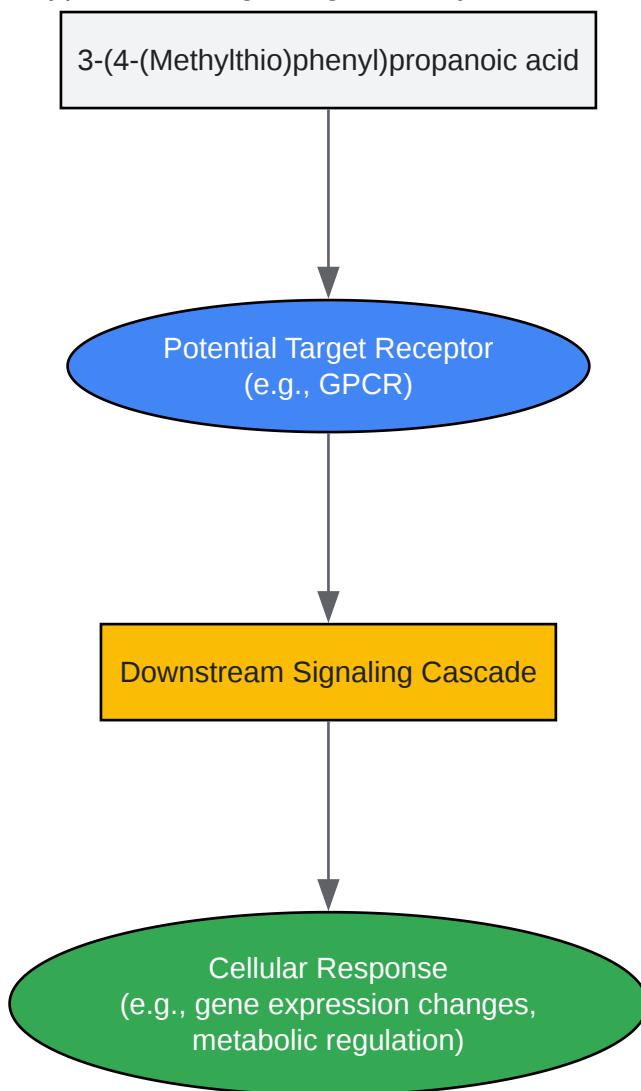
A plausible, though not explicitly documented, synthesis workflow is outlined below.

Potential Synthesis Workflow





Hypothetical Signaling Pathway Interaction

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